

Technical Guide: Safety and Handling of 3-Bromophenylacetic Acid

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Compound of Interest

Compound Name: 3-Bromophenylacetic acid

Cat. No.: B142816

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **3-Bromophenylacetic acid**. It is intended to serve as a technical resource for laboratory personnel and professionals in the field of drug development.

Chemical and Physical Properties

3-Bromophenylacetic acid is a solid, crystalline substance. A summary of its key physical and chemical properties is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	References
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2]
Molecular Weight	215.04 g/mol	[1][2]
Appearance	White to light yellow crystalline powder or needles.	[3]
Melting Point	98-102 °C (lit.)	[3]
Boiling Point	252.95 °C (rough estimate)	[3]
Flash Point	151 °C	[3]
Solubility	Soluble in DMSO and Methanol.	[3]
pKa	4.12 ± 0.10 (Predicted)	[3]

Toxicological Information

While specific quantitative toxicity data such as LD50 or LC50 values for **3-Bromophenylacetic acid** are not readily available in the published literature, the compound is classified as an irritant. The toxicological properties have not been fully investigated.[3] The primary hazards are associated with eye, skin, and respiratory tract irritation.

Hazard Classification	Description	References
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2]
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.	
Symptoms of Exposure	May cause redness and pain upon contact with skin and eyes. Inhalation of dust may lead to respiratory tract irritation. Ingestion may cause irritation of the digestive tract.	[3]
Occupational Exposure Limits	No specific occupational exposure limits (e.g., PEL, TLV) have been established for 3-Bromophenylacetic acid.	

Personal Protective Equipment (PPE)

To minimize the risk of exposure, all personnel handling **3-Bromophenylacetic acid** must use appropriate personal protective equipment.

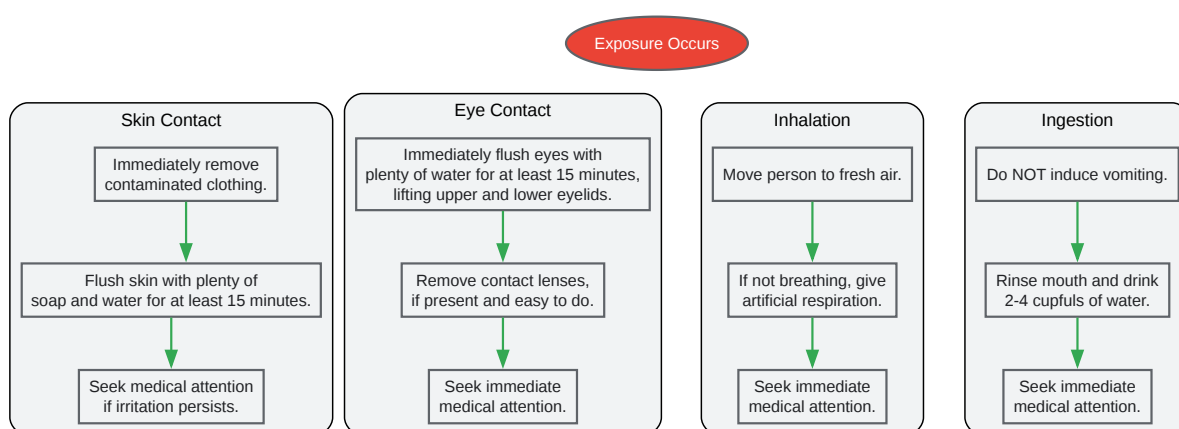
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[3]

Experimental Protocols for Emergency Procedures

Detailed and standardized protocols are critical for responding effectively to accidental exposures or spills.

First Aid for Personal Exposure

Immediate action is required in the event of personal exposure. The following workflow outlines the necessary steps.



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Emergency First Aid Workflow for 3-Bromophenylacetic Acid Exposure.

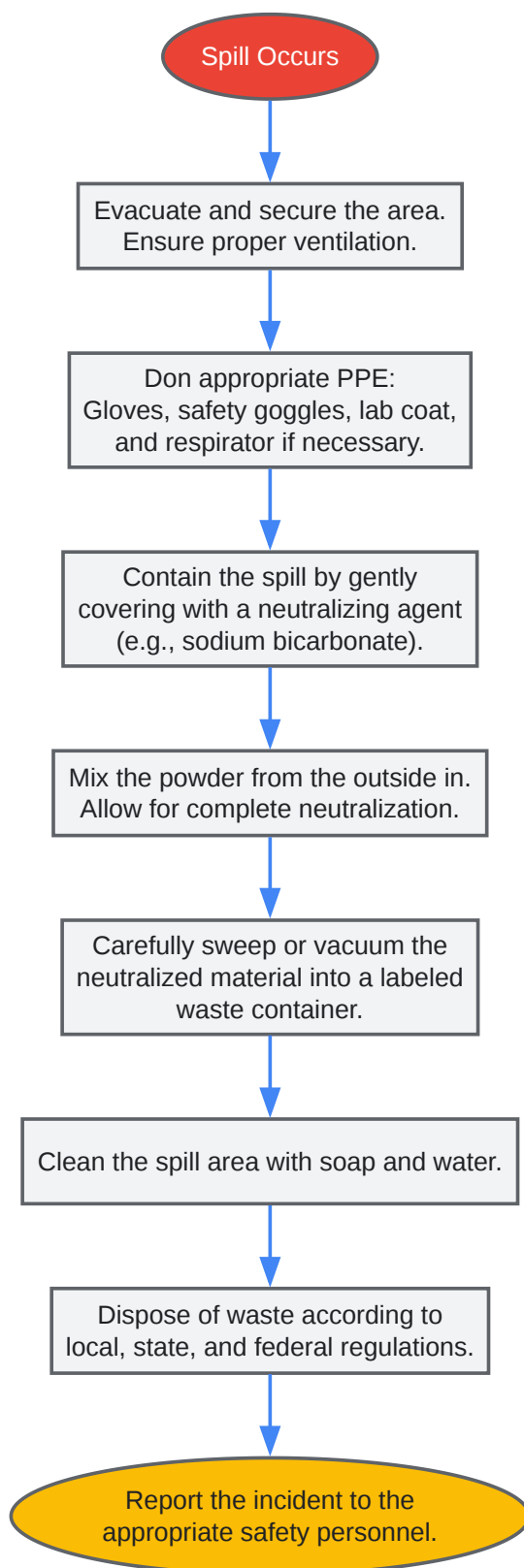
Detailed First Aid Methodologies:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Get medical aid immediately.
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3] Wash clothing before reuse.

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[\[3\]](#)

Solid Acidic Compound Spill Cleanup

A systematic approach is necessary to safely manage a spill of **3-Bromophenylacetic acid** powder.



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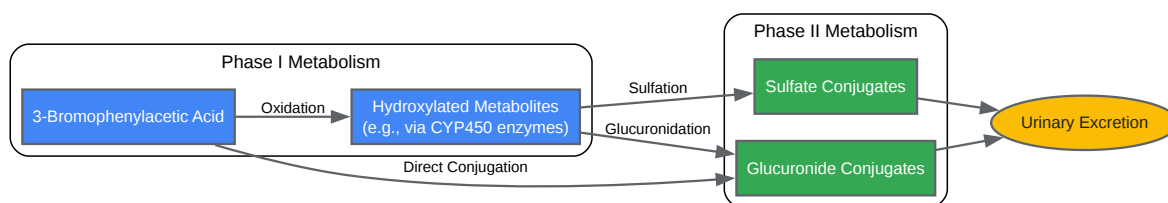
Spill Cleanup Workflow for Solid Acidic Compounds.

Detailed Spill Cleanup Methodology:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area. Restrict access to the spill site.
- **Ventilate:** If it is safe to do so, increase ventilation in the area by opening a fume hood sash.
- **Personal Protective Equipment:** Before addressing the spill, don the appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and a respirator if dust is airborne.
- **Neutralize and Contain:** Gently cover the spill with an acid neutralizer, such as sodium bicarbonate or soda ash.^[4] Work from the outside of the spill inward to prevent spreading.^[5]
- **Collection:** Once the reaction has ceased, carefully sweep or vacuum the neutralized mixture into a designated, properly labeled hazardous waste container.^[3] Avoid generating dust.
- **Decontamination:** Wipe down the spill area with a wet cloth or paper towels, then clean with soap and water.
- **Disposal:** All contaminated materials, including PPE, must be placed in a sealed container and disposed of as hazardous waste in accordance with all applicable regulations.

Biological Fate and Metabolism

The biotransformation of brominated aromatic compounds has not been extensively studied for this specific molecule. However, based on the metabolism of other xenobiotics and related compounds, a plausible metabolic pathway can be proposed. This generally involves two phases: Phase I functionalization and Phase II conjugation to increase water solubility and facilitate excretion. The metabolism of brominated flame retardants, for example, can involve oxidative debromination and biotransformation by CYP enzymes, followed by conjugation.^[6] Phenylacetic acid itself can be metabolized through various pathways, including conjugation with amino acids.^[7]



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*Plausible Generalized Metabolic Pathway for **3-Bromophenylacetic Acid**.*

Disclaimer: This diagram illustrates a generalized and plausible metabolic pathway for a brominated aromatic carboxylic acid based on known biotransformation processes for similar chemical structures. The specific metabolites and enzymatic pathways for **3-Bromophenylacetic acid** have not been fully elucidated.

Storage and Handling

- Storage: Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.[8]
- Handling: Avoid contact with skin, eyes, or clothing. Avoid ingestion and inhalation. Avoid dust formation.[8]
- Incompatible Materials: Strong oxidizing agents.[8]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[8]

This technical guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the manufacturer. Always prioritize safety and adhere to established laboratory protocols.

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